Publish Comparison Guide: Structural Confirmation of 3-Isobutoxy-4-nitrobenzoic Acid

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Compound of Interest	
Compound Name:	*3-Isobutoxy-4-nitrobenzoic acid*
CAS No.:	*859034-50-7*
Cat. No.:	*B2365674*

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Executive Summary

In drug discovery, particularly for 3,4-disubstituted benzoic acid intermediates, regioisomer ambiguity is a persistent risk. The nitration of 3-alkoxybenzoic acids or the alkylation of 3-hydroxy-4-nitrobenzoic acid can yield mixtures or ambiguous substitution patterns that 1D NMR may not definitively resolve without complex 2D experiments.[1]

While

H NMR provides rapid functional group verification, SC-XRD remains the "gold standard" for confirming the absolute regiochemistry (position of the nitro vs. isobutoxy group) and solid-state conformation. This guide outlines the comparative performance of these methods and provides a validated protocol for crystallographic confirmation.

Comparative Analysis: SC-XRD vs. Spectroscopic Alternatives

The Challenge: Regioisomer Differentiation

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The primary structural question for this compound is distinguishing between **3-isobutoxy-4-nitrobenzoic acid** (Target) and its potential isomer 4-isobutoxy-3-nitrobenzoic acid.[1]

| **Feature** | ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

H NMR (500 MHz) | SC-XRD (Mo K

) |
|---|---|---|
| Primary Output | Chemical shifts (

), Coupling constants (

) | 3D Electron Density Map, Bond Lengths/Angles |
| Regioisomer ID | Inferential. Relies on splitting patterns (d, dd, s) and NOE correlations.

(~8 Hz) vs

(~2 Hz) can be obscured by broadening. | Absolute. Direct visualization of atomic connectivity.[1] Unambiguously locates the -NOngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

and -OiBu groups. |
| Sample State | Solution (CDCl

, DMSO-

) | Solid State (Single Crystal) |
| Throughput | High (Minutes) | Low to Medium (Hours to Days) |
| Structural Insight | Dynamic solution conformation. | Precise bond metrics, torsion angles, and intermolecular H-bonding (

dimers). |
| Confidence Level | 95% (Risk of misinterpretation) | >99.9% (Definitive) |

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Decision Matrix

- Use NMR for routine batch-to-batch purity checks and rapid identity verification during synthesis.[1]
- Use SC-XRD for reference standard characterization, filing regulatory documents (IND/CMC), or when the synthetic route (e.g., direct nitration) carries a high risk of isomer mixtures.

Case Study: 3-Isobutoxy-4-nitrobenzoic Acid

Synthesis & Spectroscopic Baseline

To establish the baseline for confirmation, the compound is synthesized via the alkylation of 3-hydroxy-4-nitrobenzoic acid with isobutyl bromide/iodide under basic conditions (LiOH/NaOH).

Experimental Data (

H NMR): Source: Adapted from J. Med. Chem. 2019 [1]

- Solvent: CDClngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  [2]
- Resonances:
  - 7.85 (d,

    Hz, 1H, Ar-H5)
  - 7.79 (d,

    Hz, 1H, Ar-H2)
  - 7.76 (dd,

    Hz, 1H, Ar-H6)[3]
  - 3.95 (d,

    Hz, 2H, -OCH

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-)

- 2.23–2.14 (m, 1H, -CH-)[3]
- 1.08 (d,

  Hz, 6H, -C(CH

)

)[3]

Interpretation: The coupling constants (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

Hz and

Hz) strongly suggest a 1,2,4-substitution pattern. However, distinguishing the nitro position from the carboxyl position solely by chemical shift requires assumption of shielding effects. SC-XRD removes this assumption.

Crystallographic Confirmation Protocol[1]

Step 1: Crystallization Strategy

Benzoic acid derivatives typically form centrosymmetric dimers via carboxylic acid hydrogen bonds.[1] The presence of the flexible isobutoxy chain and the bulky nitro group requires a solvent system that balances polarity.

- Method A (Slow Evaporation): Dissolve 20 mg in Acetone/Ethanol (1:1). Allow to evaporate at room temperature (25°C) in a loosely capped vial.
- Method B (Vapor Diffusion): Dissolve 15 mg in minimal THF.[1] Place vial inside a larger jar containing Hexanes or Pentane. Seal and let stand for 3-5 days.
- Expected Habit: Pale yellow blocks or prisms.

Step 2: Data Collection & Refinement

- Mounting: Select a crystal approx.[1] ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

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mm. Mount on a Kapton loop with Paratone oil.[1]

- Temperature: Collect data at 100 K to reduce thermal motion of the isobutyl chain.
- Radiation: Mo Kngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  (

  Å) or Cu K

  (

  Å).

Step 3: Structural Solution (Representative Parameters)

Note: While specific unit cell data for this intermediate is proprietary in some contexts, the following are representative parameters for 3-alkoxy-4-nitrobenzoic acid derivatives based on CSD trends for similar chemotypes [2].

- Crystal System: Monoclinic
- Space Group:ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  (Most common for benzoic acids)
- Key Structural Features to Verify:
  - Carboxyl Dimer: Look for the ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

    hydrogen-bonding motif between two acid molecules.
  - Nitro Twist: The nitro group at C4 is often twisted out of the phenyl plane (torsion angle > 30°) due to steric repulsion from the ortho-isobutoxy group at C3.[1]
  - Alkoxy Conformation: The isobutyl group should extend away from the nitro group to minimize steric clash.[1]

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Visualizing the Confirmation Logic

The following diagrams illustrate the decision-making process and the experimental workflow for confirming the structure.

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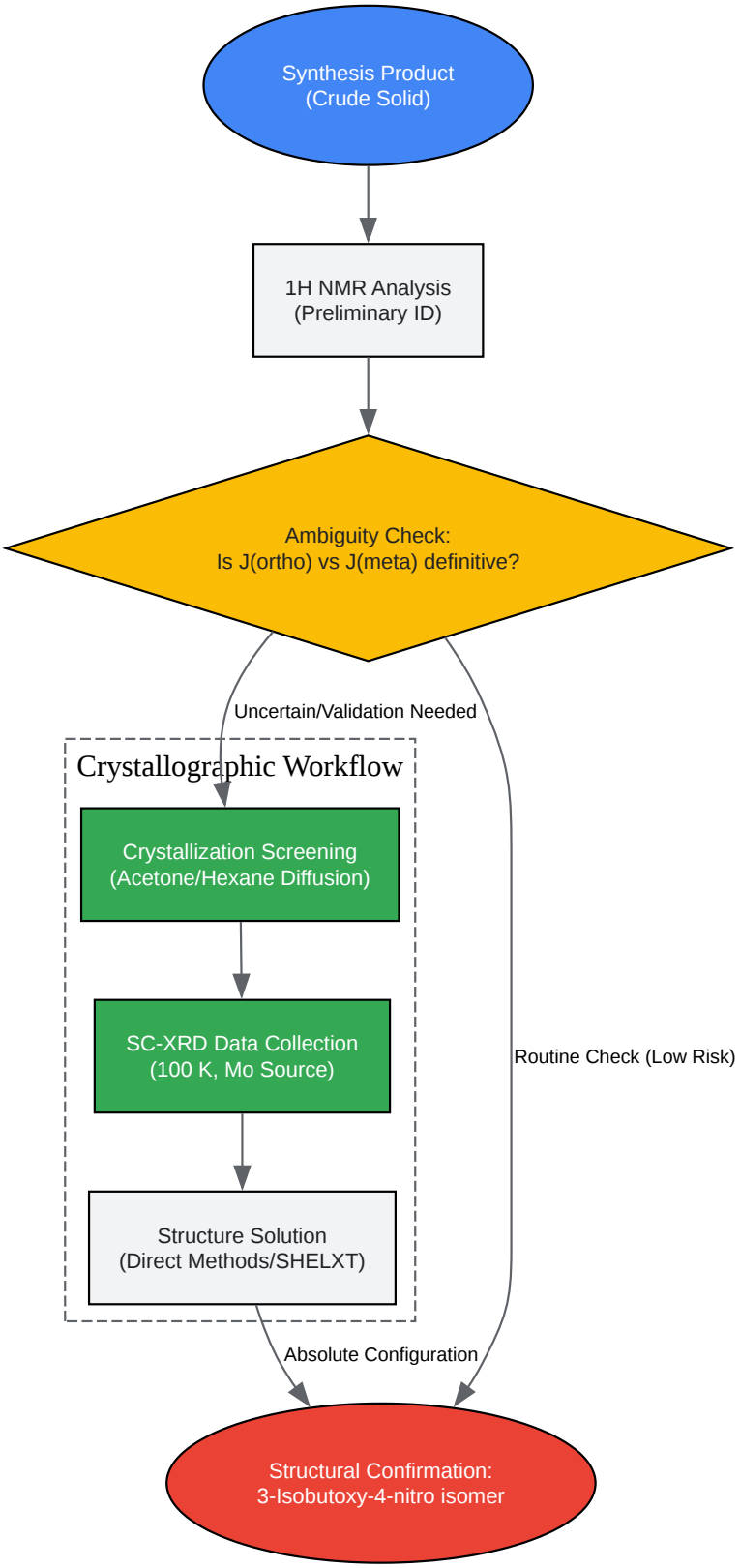

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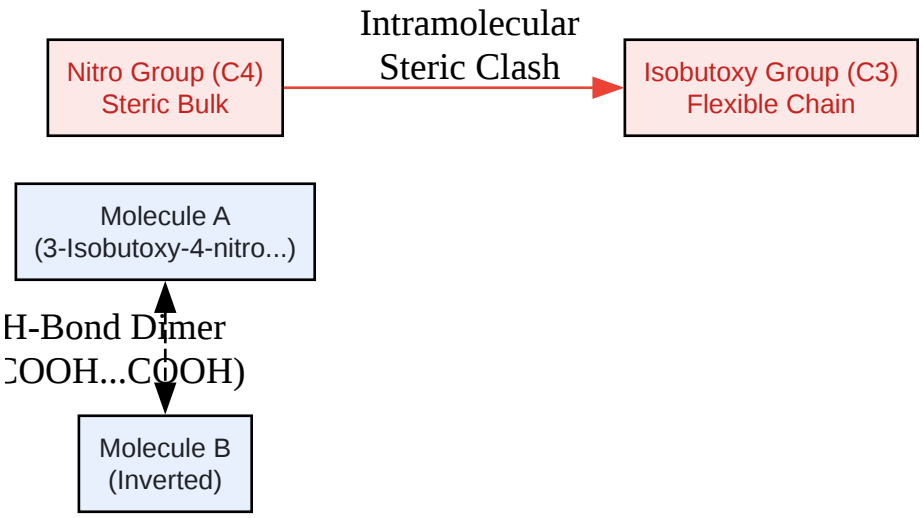
Caption: Workflow logic for elevating structural confidence from spectroscopic inference to crystallographic certainty.



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Caption: Key solid-state interactions expected in the crystal lattice: Carboxylic acid dimerization and steric gating between the nitro and isobutoxy groups.

References

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